

An In-depth Technical Guide to the Physical and Chemical Properties of Propanone

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Compound of Interest

Compound Name: Asatone

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Abstract

Propanone, commonly known as acetone, is the simplest and most commercially significant ketone.[1][2] Its unique combination of physical and chemical properties makes it an indispensable solvent in a vast array of industrial and laboratory applications, including in the pharmaceutical sector for drug formulation and synthesis.[3][4][5][6] This technical guide provides a comprehensive overview of the core physical and chemical characteristics of propanone, detailed experimental protocols for their determination, and a discussion of its key chemical reactions relevant to research and development.

Physical Properties of Propanone

Propanone is a colorless, volatile, and flammable liquid with a characteristic pungent, fruity odor.[1][2][3] Its high miscibility with water and many organic solvents makes it a versatile solvent.[1][3] The key physical properties of propanone are summarized in the tables below.

Table 1: General and Physical Properties of Propanone

Property	Value
Synonyms	Acetone, Dimethyl ketone, 2-Propanone
Chemical Formula	C ₃ H ₆ O[3][4]
Molecular Weight	58.08 g/mol [1]
Appearance	Colorless liquid[3]
Odor	Fragrant, sweet, pungent[3]
Melting Point	-94.9 °C[2]
Boiling Point	56.08 °C[2]
Density	0.7845 g/cm ³ (at 25 °C)[2]
Solubility in Water	Miscible[1][2][3]
Vapor Pressure	24 kPa (at 20 °C)
Flash Point	-20 °C[7]
Autoignition Temperature	465 °C

Table 2: Spectroscopic Data of Propanone

Spectroscopic Technique	Key Data Points
¹ H NMR (in CDCl ₃)	δ 2.16 ppm (singlet, 6H)[8]
¹³ C NMR (in CDCl ₃)	δ 30.6 ppm (CH ₃), δ 206.7 ppm (C=O)
Infrared (IR) Spectroscopy	Strong, sharp peak at ~1715 cm ⁻¹ (C=O stretch) [9]
Mass Spectrometry (MS)	Molecular ion (M ⁺) peak at m/z = 58; Base peak at m/z = 43 ([CH ₃ CO] ⁺)[10]

Chemical Properties and Reactivity

Propanone's chemistry is dominated by the carbonyl group, which imparts polarity and a site for nucleophilic attack. It exhibits keto-enol tautomerism, though the keto form is

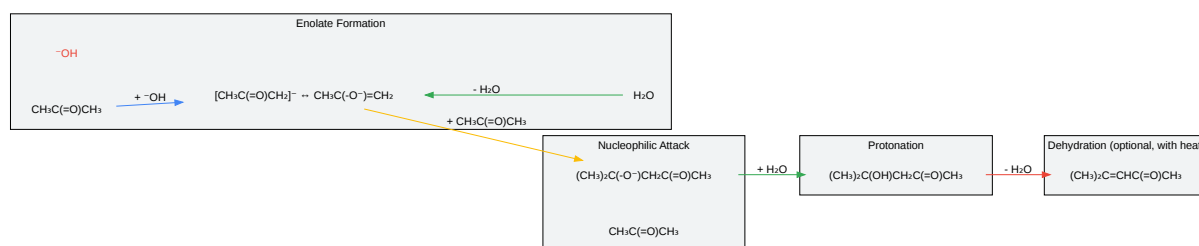
overwhelmingly favored at equilibrium.^{[2][3]}

Nucleophilic Addition Reactions

Compared to aldehydes, propanone is less reactive towards nucleophiles. This is due to the electron-donating effect of the two methyl groups, which reduces the electrophilicity of the carbonyl carbon, and steric hindrance.^{[11][12][13]}

Aldol Condensation

In the presence of a base or acid, propanone can undergo self-condensation to form diacetone alcohol, which can then dehydrate to form mesityl oxide. This reaction is a classic example of C-C bond formation.



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